

Timonacic-d4: A Technical Overview for Researchers

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Compound of Interest

Compound Name: Timonacic-d4

Cat. No.: B15545458

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Timonacic-d4, also known as 1,3-Thiazolidine-4-carboxylic acid-d4, is the deuterium-labeled form of Timonacic.[1][2][3] Timonacic itself is a thiol-containing antioxidant with demonstrated anti-aging and anti-hepatotoxic properties.[1][3][4] The incorporation of deuterium, a stable heavy isotope of hydrogen, makes **Timonacic-d4** a valuable tool in drug development and metabolic research.[1] Deuteration can alter the pharmacokinetic and metabolic profiles of a drug, and labeled compounds serve as tracers for quantification in various studies.[1] This guide provides a comprehensive overview of **Timonacic-d4**, its chemical properties, and its applications in scientific research.

Chemical Structure and Properties

Timonacic-d4 is a derivative of the cyclic sulfur amino acid, Timonacic (also known as Thioproline).[5][6] The core structure consists of a thiazolidine ring with a carboxylic acid group. In **Timonacic-d4**, four hydrogen atoms are replaced by deuterium atoms.[7]

Chemical Structure of Timonacic

Caption: Chemical structure of Timonacic.

Quantitative Data Summary

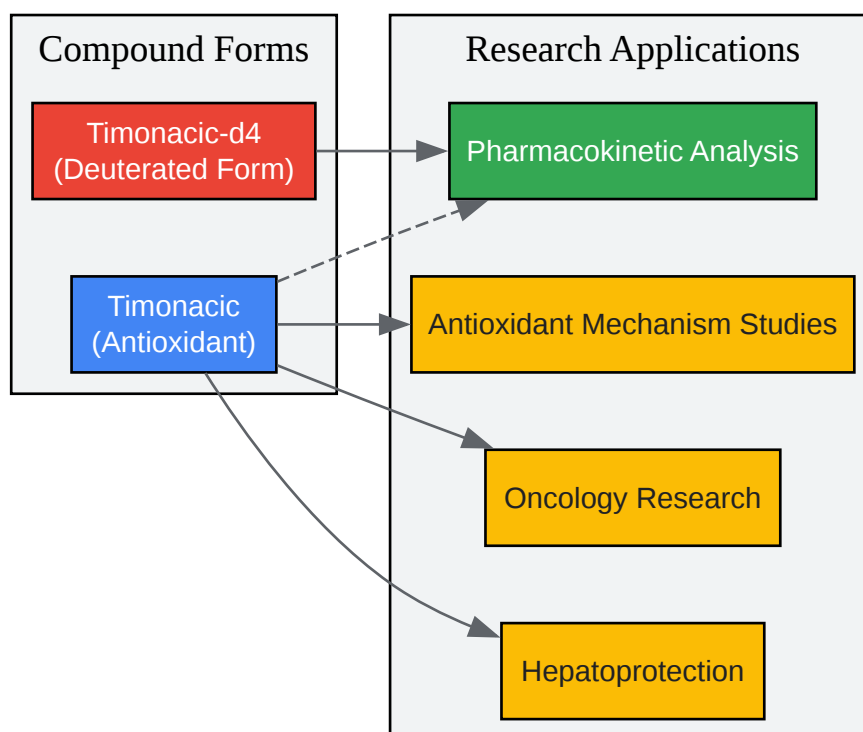
Property	Timonacic	Timonacic-d4
Synonyms	Thiazolidine-4-carboxylic acid, Thioproline	1,3-Thiazolidine-4-carboxylic acid-d4, Thioproline-d4
Molecular Formula	C4H7NO2S	C4H3D4NO2S[1]
Molecular Weight	133.17 g/mol [6][8]	137.19 g/mol [1]
CAS Number	444-27-9[4][6][8]	3066050-54-9[1]
Appearance	White solid	Neat

Biological Activity and Research Applications

Timonacic has been investigated for its potential therapeutic effects in various conditions, including liver diseases, cancer, and age-related ailments.[1][4][9][10] Its mechanism of action is believed to involve its antioxidant properties, which help protect cells from damage caused by reactive oxygen species (ROS).[11]

Key Research Areas for Timonacic and **Timonacic-d4**:

- **Hepatoprotection:** Timonacic has shown protective effects against liver damage in various studies.[6][10]
- **Oncology:** Research suggests that Timonacic may have anti-neoplastic properties, potentially by inducing cancer cells to revert to a non-transformed state.[5][9][10]
- **Antioxidant Effects:** As a thiol antioxidant, Timonacic can help restore glutathione concentrations and protect against oxidative stress.[4][5]
- **Pharmacokinetic Studies:** **Timonacic-d4** is used as a stable isotope-labeled standard in pharmacokinetic studies to trace the absorption, distribution, metabolism, and excretion of Timonacic.[1]



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Caption: Logical relationship of Timonacic and its deuterated form in research.

Experimental Protocols

While detailed synthesis protocols for **Timonacic-d4** are proprietary, a common experimental application for Timonacic involves its quantification in pharmaceutical preparations. A spectrophotometric method has been developed for this purpose.^[4]

Spectrophotometric Determination of Timonacic

This method is based on the formation of a chelate between Timonacic and palladium(II) chloride in a buffered medium.^[4]

Materials and Reagents:

- Timonacic standard solution
- Palladium(II) chloride solution

- Buffered medium (specific pH to be optimized)
- Spectrophotometer

Methodology:

- Preparation of Standard Curve:
 - Prepare a series of standard solutions of Timonacic of known concentrations.
 - To each standard, add the palladium(II) chloride solution and the buffer.
 - Allow the reaction to proceed to form the colored chelate.
 - Measure the absorbance of each solution at the wavelength of maximum absorption.
 - Plot a calibration curve of absorbance versus concentration.
- Sample Analysis:
 - Prepare the sample containing an unknown concentration of Timonacic.
 - Treat the sample with palladium(II) chloride and the buffer in the same manner as the standards.
 - Measure the absorbance of the sample solution.
 - Determine the concentration of Timonacic in the sample by interpolating its absorbance on the standard curve.

This method has been shown to have good linearity, precision, and accuracy, making it suitable for quality control in pharmaceutical analysis.^[4]

Conclusion

Timonacic-d4 is a critical tool for researchers in the fields of drug metabolism and pharmacokinetics. Its use as an internal standard allows for the precise quantification of Timonacic in biological matrices, aiding in the understanding of its therapeutic potential. The

underlying biological activities of Timonacic as a potent antioxidant and hepatoprotective agent continue to drive research into its applications for various diseases.[4][10] Further investigation into the mechanisms of action of Timonacic, facilitated by studies utilizing its deuterated form, will be crucial in unlocking its full therapeutic capabilities.

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